

FATP1-IN-1 solubility and stability issues

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Compound of Interest

Compound Name: *FATP1-IN-1*

Cat. No.: *B10773897*

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FATP1-IN-1 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) for the use of **FATP1-IN-1** in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is **FATP1-IN-1** and what is its mechanism of action?

A1: **FATP1-IN-1** is a potent inhibitor of Fatty Acid Transport Protein 1 (FATP1).^{[1][2]} It functions by inhibiting the acyl-CoA synthetase activity of FATP1, which is crucial for the transport of long-chain fatty acids across the plasma membrane.^[1] By blocking this activity, **FATP1-IN-1** effectively reduces the cellular uptake of fatty acids.

Q2: What are the recommended solvents for dissolving **FATP1-IN-1**?

A2: **FATP1-IN-1** is soluble in DMSO.^[1] For in vivo applications, specific formulations using a combination of solvents like DMSO, PEG300, Tween-80, and saline, or DMSO and corn oil are recommended.^[1] It is crucial to use newly opened, anhydrous DMSO as the compound's solubility can be significantly impacted by moisture.^[1]

Q3: What are the optimal storage conditions for **FATP1-IN-1**?

A3: Proper storage is critical to maintain the stability and activity of **FATP1-IN-1**. Recommendations vary for the powdered form and solutions. For detailed storage conditions,

please refer to the storage stability table in the troubleshooting section. In general, stock solutions should be aliquoted to avoid repeated freeze-thaw cycles and stored at -80°C for long-term stability.[1]

Q4: Can **FATP1-IN-1** be used in cell-based assays?

A4: Yes, **FATP1-IN-1** is suitable for use in various cell-based assays to study fatty acid uptake and metabolism. However, it is important to optimize the concentration to avoid potential cytotoxicity.[2] A preliminary dose-response experiment is recommended to determine the optimal non-toxic working concentration for your specific cell line.

Q5: How does insulin signaling relate to FATP1 activity?

A5: Insulin plays a key role in regulating FATP1 function. Insulin signaling promotes the translocation of FATP1 from intracellular compartments to the plasma membrane. This process increases the rate of fatty acid uptake into cells.[3][4] Therefore, when studying the effects of **FATP1-IN-1**, it is important to consider the insulin stimulation status of the cells.

Troubleshooting Guides

Solubility and Stability Issues

Issue	Potential Cause	Troubleshooting Steps
Precipitation in stock solution	<ul style="list-style-type: none">- Solvent has absorbed moisture (especially DMSO).- Incorrect storage temperature.- Exceeded solubility limit.	<ul style="list-style-type: none">- Use fresh, anhydrous DMSO.- Ensure storage at the recommended temperature (-20°C or -80°C).- Briefly sonicate the solution to aid dissolution. If precipitation persists, the solution may be supersaturated.
Precipitation in aqueous buffer/media	<ul style="list-style-type: none">- Low aqueous solubility of FATP1-IN-1.- High final concentration of DMSO in the working solution.	<ul style="list-style-type: none">- Ensure the final DMSO concentration in your aqueous solution is low (typically <0.5%) to maintain solubility.- Prepare fresh dilutions from the stock solution for each experiment.- Consider using a formulation with solubilizing agents like PEG300 and Tween-80 for in vivo studies.^[1]
Compound inactivity or reduced potency	<ul style="list-style-type: none">- Degradation due to improper storage.- Repeated freeze-thaw cycles of the stock solution.	<ul style="list-style-type: none">- Aliquot stock solutions into single-use volumes to avoid freeze-thaw cycles.- Store aliquots at -80°C for long-term stability.- Always use freshly prepared working solutions.

Experimental Issues

Issue	Potential Cause	Troubleshooting Steps
High background in fatty acid uptake assay	- Incomplete removal of extracellular fluorescent fatty acid.- Non-specific binding of the fluorescent probe.	- Ensure thorough washing of cells after incubation with the fluorescent fatty acid.- Include a "no-cell" control to measure background fluorescence of the medium and plate.- Consider using a quenching agent to reduce extracellular fluorescence.
No inhibitory effect observed	- Sub-optimal inhibitor concentration.- Insufficient pre-incubation time with the inhibitor.- Low FATP1 expression in the cell model.	- Perform a dose-response curve to determine the optimal inhibitory concentration (IC50 for human FATP1 is 0.046 μ M).[1]- Optimize the pre-incubation time with FATP1-IN-1 before adding the fatty acid substrate.- Confirm FATP1 expression in your cell line using Western blot or qPCR.
Cell toxicity or morphological changes	- High concentration of FATP1-IN-1.- High concentration of the solvent (e.g., DMSO).	- Determine the maximum non-toxic concentration of FATP1-IN-1 and the solvent on your cells using a viability assay (e.g., MTT or trypan blue exclusion).- Ensure the final solvent concentration is below the toxic threshold for your cell line.

Quantitative Data Summary

FATP1-IN-1 Solubility

Solvent	Concentration	Notes
DMSO	62.5 mg/mL (166.46 mM)	Ultrasonic treatment may be needed. Use of hygroscopic DMSO can impact solubility.[1]
In vivo formulation 1	2.08 mg/mL (5.54 mM)	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline. Requires sonication.[1]
In vivo formulation 2	2.08 mg/mL (5.54 mM)	10% DMSO, 90% Corn Oil. Requires sonication.[1]

FATP1-IN-1 Storage Stability

Form	Storage Temperature	Duration
Powder	-20°C	3 years
Powder	4°C	2 years
In Solvent (DMSO)	-80°C	6 months[1]
In Solvent (DMSO)	-20°C	1 month[1]

FATP1-IN-1 Inhibitory Potency

Target	IC50
Human FATP1	0.046 µM[1]
Mouse FATP1	0.60 µM[1]

Experimental Protocols

Protocol 1: Preparation of FATP1-IN-1 Stock Solution

- Materials:
 - FATP1-IN-1 powder
 - Anhydrous Dimethyl Sulfoxide (DMSO)

- Sterile microcentrifuge tubes
- Procedure:
 1. Allow the **FATP1-IN-1** vial to equilibrate to room temperature before opening.
 2. Prepare a 10 mM stock solution by dissolving the appropriate amount of **FATP1-IN-1** powder in anhydrous DMSO. For example, to prepare 1 mL of a 10 mM stock solution, dissolve 3.75 mg of **FATP1-IN-1** (Molecular Weight: 375.46 g/mol) in 1 mL of DMSO.
 3. Vortex thoroughly to ensure complete dissolution. Gentle warming or sonication can be used if necessary.
 4. Aliquot the stock solution into single-use sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
 5. Store the aliquots at -80°C for up to 6 months.

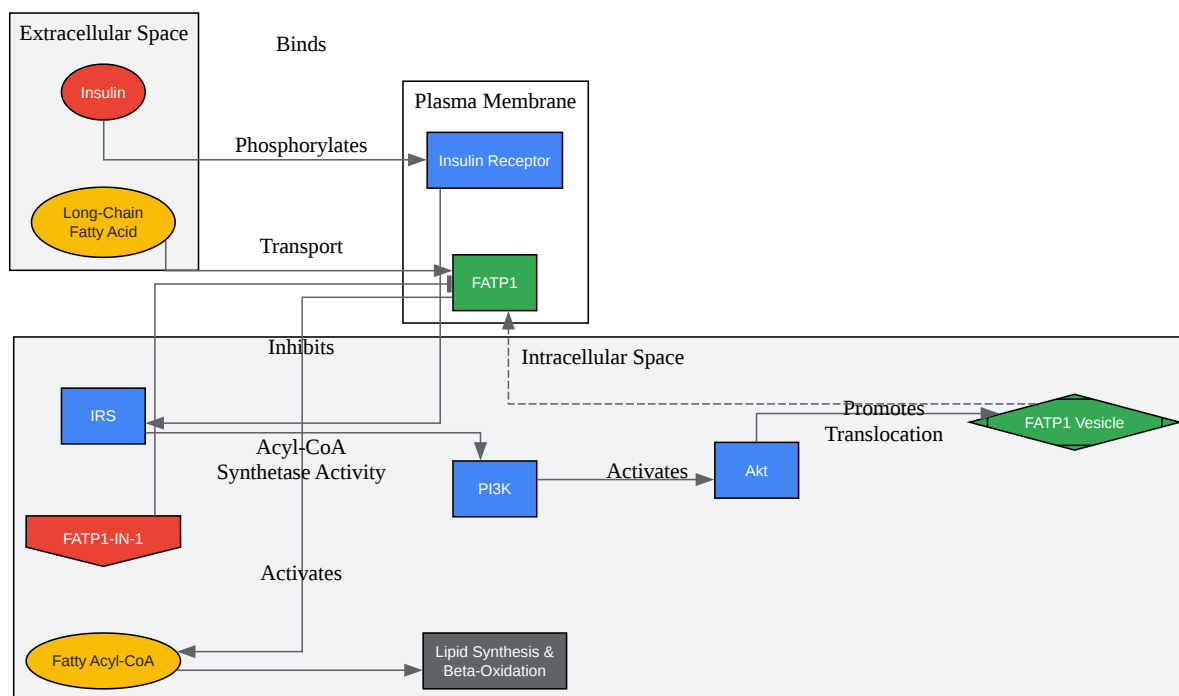
Protocol 2: In Vitro Fatty Acid Uptake Assay using a Fluorescent Probe

This protocol is a general guideline and should be optimized for your specific cell line and experimental conditions.

- Materials:
 - Cells expressing FATP1 (e.g., 3T3-L1 adipocytes, HepG2 cells)
 - 96-well black, clear-bottom tissue culture plates
 - **FATP1-IN-1** stock solution (10 mM in DMSO)
 - Fluorescently labeled long-chain fatty acid analog (e.g., BODIPY™ FL C16)
 - Serum-free cell culture medium
 - Phosphate-buffered saline (PBS)

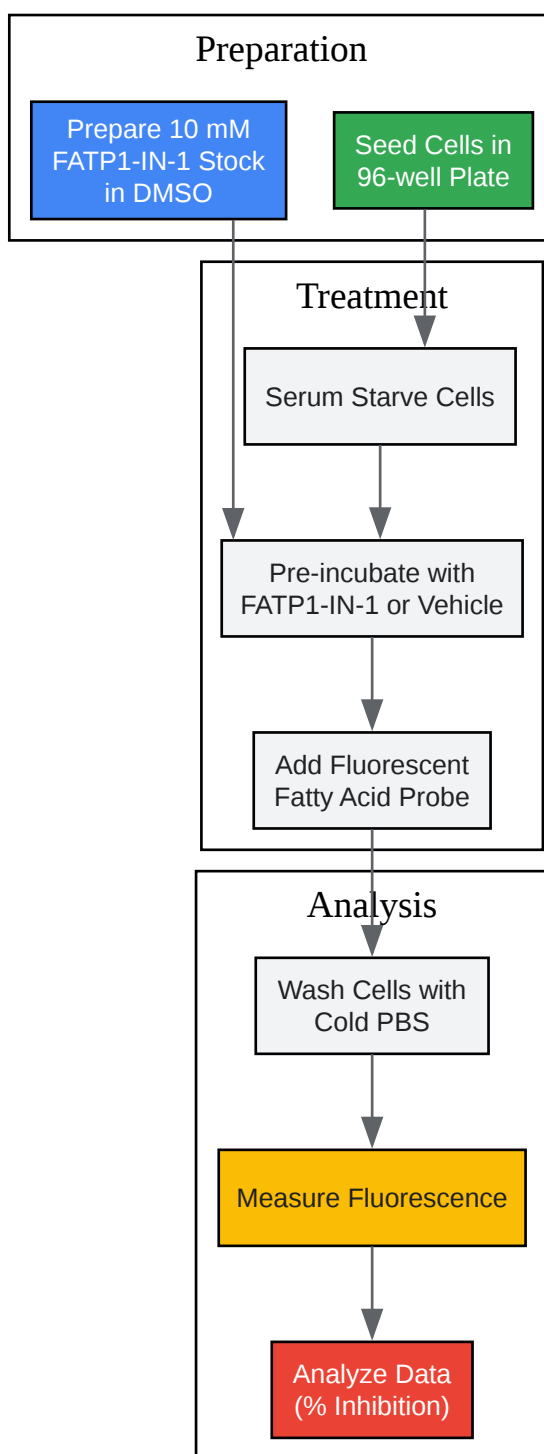
- Fluorescence plate reader
- Procedure:
 1. Seed cells in a 96-well plate at a density that will result in a confluent monolayer on the day of the assay.
 2. On the day of the assay, wash the cells twice with warm PBS.
 3. Starve the cells in serum-free medium for 2-4 hours to reduce the influence of serum components.
 4. Prepare working solutions of **FATP1-IN-1** by diluting the 10 mM stock solution in serum-free medium to the desired final concentrations (e.g., 0.1, 1, 10, 100 μ M). Include a vehicle control (DMSO only) with the same final DMSO concentration.
 5. Pre-incubate the cells with the **FATP1-IN-1** working solutions or vehicle control for 30-60 minutes at 37°C.
 6. Prepare the fluorescent fatty acid working solution in serum-free medium. The optimal concentration should be determined empirically but is typically in the low micromolar range.
 7. Add the fluorescent fatty acid working solution to each well and incubate for 15-30 minutes at 37°C.
 8. Remove the incubation medium and wash the cells three times with cold PBS to stop the uptake and remove extracellular probe.
 9. Add PBS to each well and measure the fluorescence intensity using a plate reader with appropriate excitation and emission wavelengths for the chosen fluorophore.
 10. Normalize the fluorescence intensity of the **FATP1-IN-1** treated wells to the vehicle control to determine the percent inhibition of fatty acid uptake.

Visualizations



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Caption: FATP1 Signaling Pathway and Inhibition by **FATP1-IN-1**.



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Chemical inhibition of fatty acid absorption and cellular uptake limits lipotoxic cell death - PMC [pmc.ncbi.nlm.nih.gov]
- 3. FATP1 Is an Insulin-Sensitive Fatty Acid Transporter Involved in Diet-Induced Obesity - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Targeting the fatty acid transport proteins (FATP) to understand the mechanisms linking fatty acid transport to metabolism - PMC [pmc.ncbi.nlm.nih.gov]
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